

Application Notes and Protocols for In Vitro Characterization of 2-Aminomethyl Adenosine

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Compound of Interest

Compound Name: 2-Aminomethyl adenosine

Cat. No.: B12409128

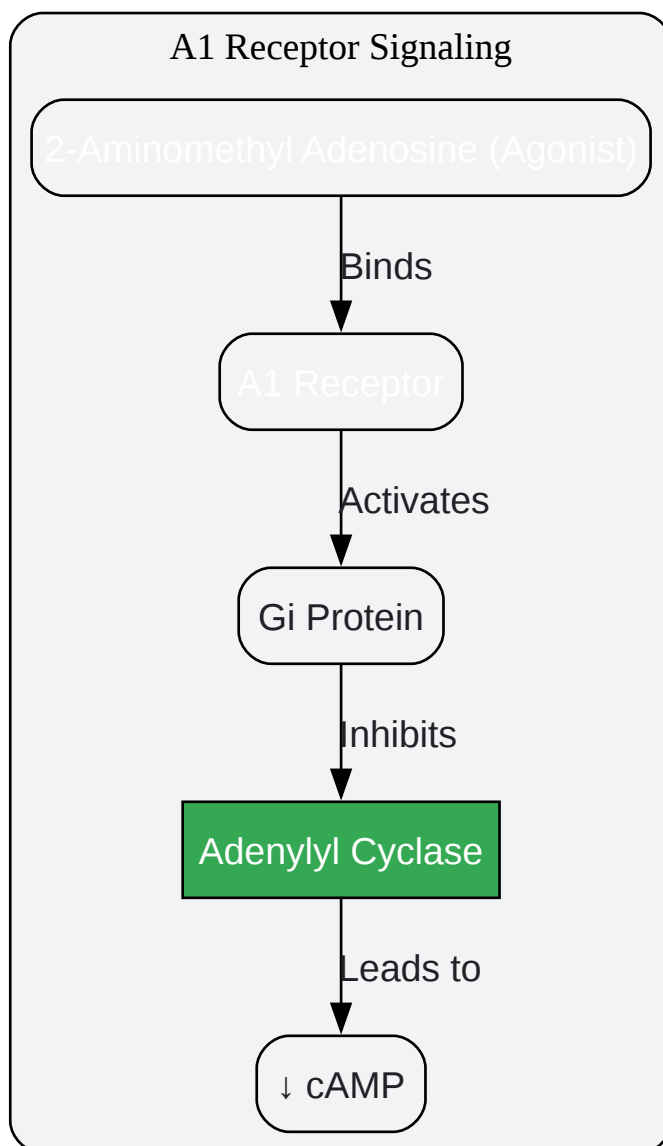
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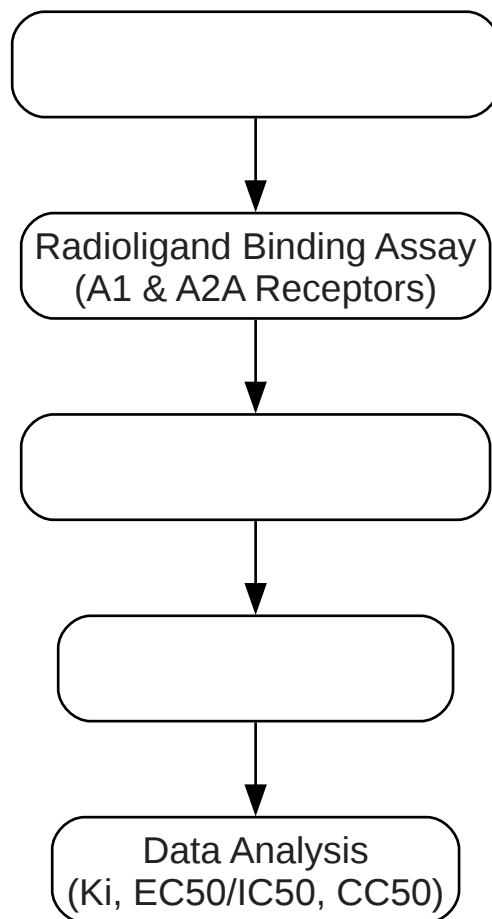
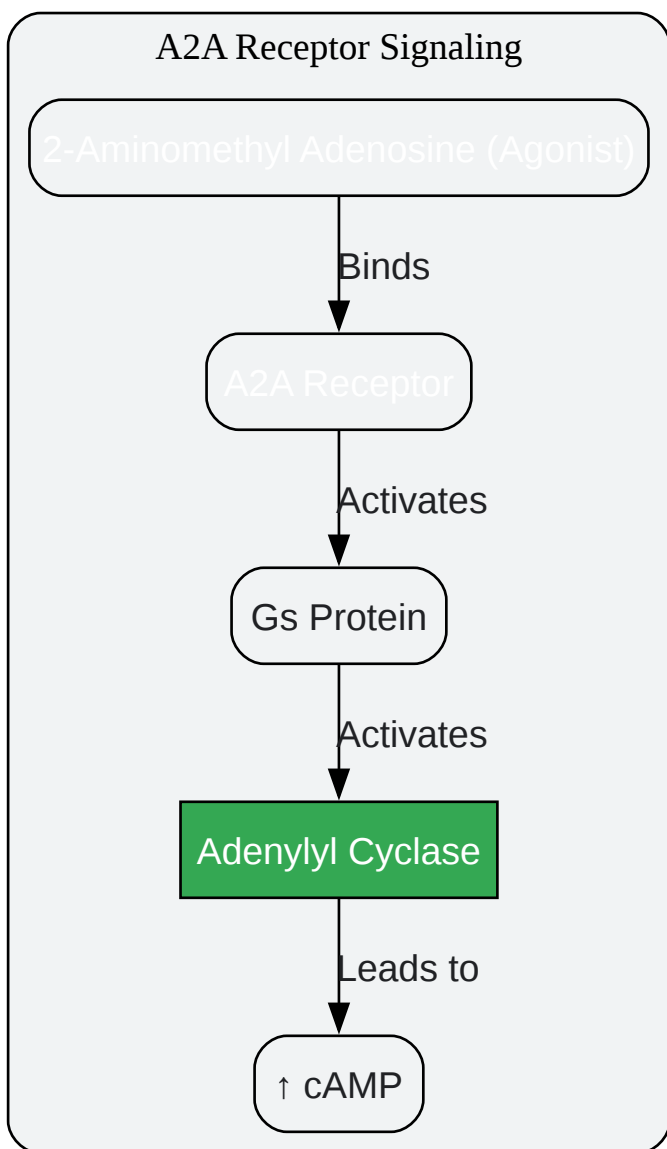
Introduction

Adenosine is a purine nucleoside that modulates numerous physiological processes by activating four subtypes of G protein-coupled receptors: A1, A2A, A2B, and A3.[1][2][3][4] These receptors are implicated in a variety of pathologies, making them attractive targets for drug discovery. Adenosine analogs are continuously being developed to selectively target these receptors for therapeutic benefit. **2-Aminomethyl adenosine** is a synthetic analog of adenosine. These application notes provide detailed protocols for the in vitro characterization of **2-Aminomethyl adenosine**, focusing on its interaction with adenosine receptors and its potential cytotoxic effects.

Signaling Pathways of Adenosine Receptors

Adenosine receptors are coupled to different G proteins and thus trigger distinct downstream signaling cascades. The A1 and A3 receptors are typically coupled to inhibitory G proteins (Gi/o), while the A2A and A2B receptors are coupled to stimulatory G proteins (Gs).[4] Activation of A1 receptors leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) levels.[4] Conversely, activation of A2A receptors stimulates adenylyl cyclase, leading to an increase in cAMP.[4][5]





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